

Technical Support Center: Mefenamic Acid In Vitro Applications

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Compound of Interest

Compound Name: *Enfenamic acid*

Cat. No.: *B057280*

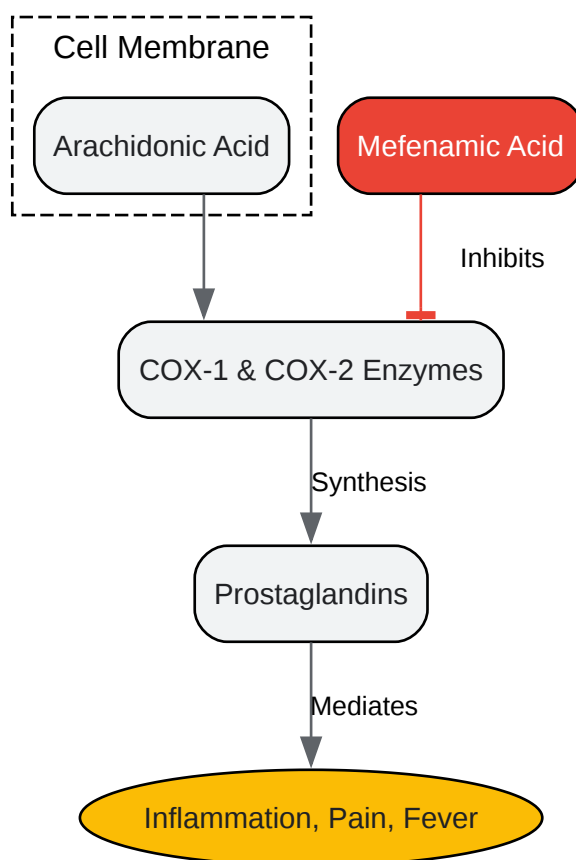
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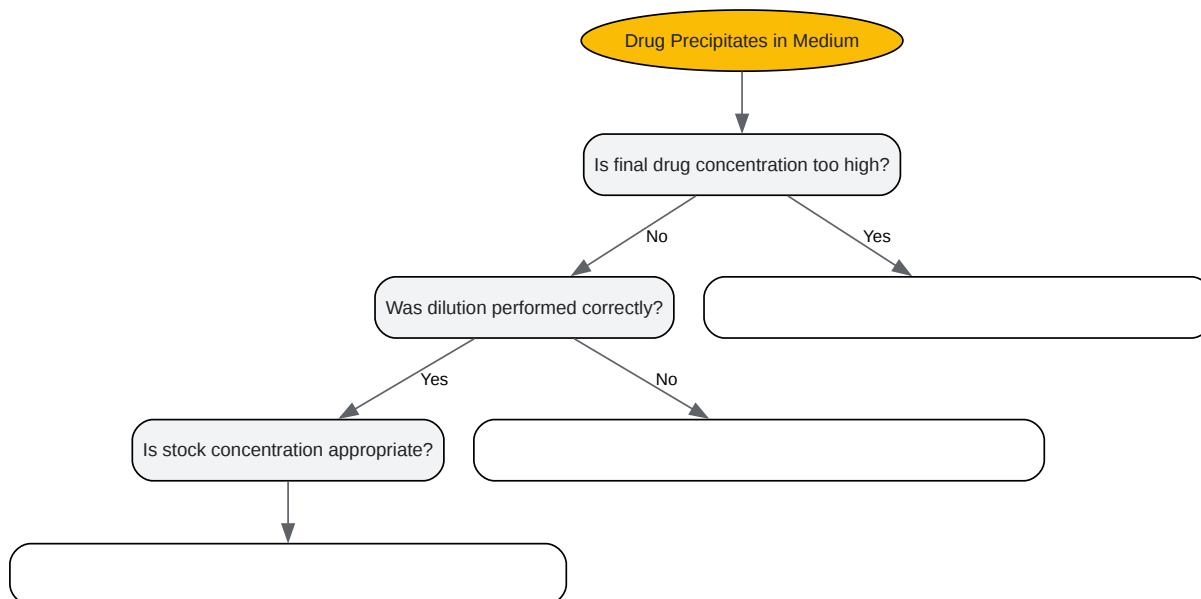
This guide provides troubleshooting advice and frequently asked questions (FAQs) for researchers using mefenamic acid in in vitro assays.

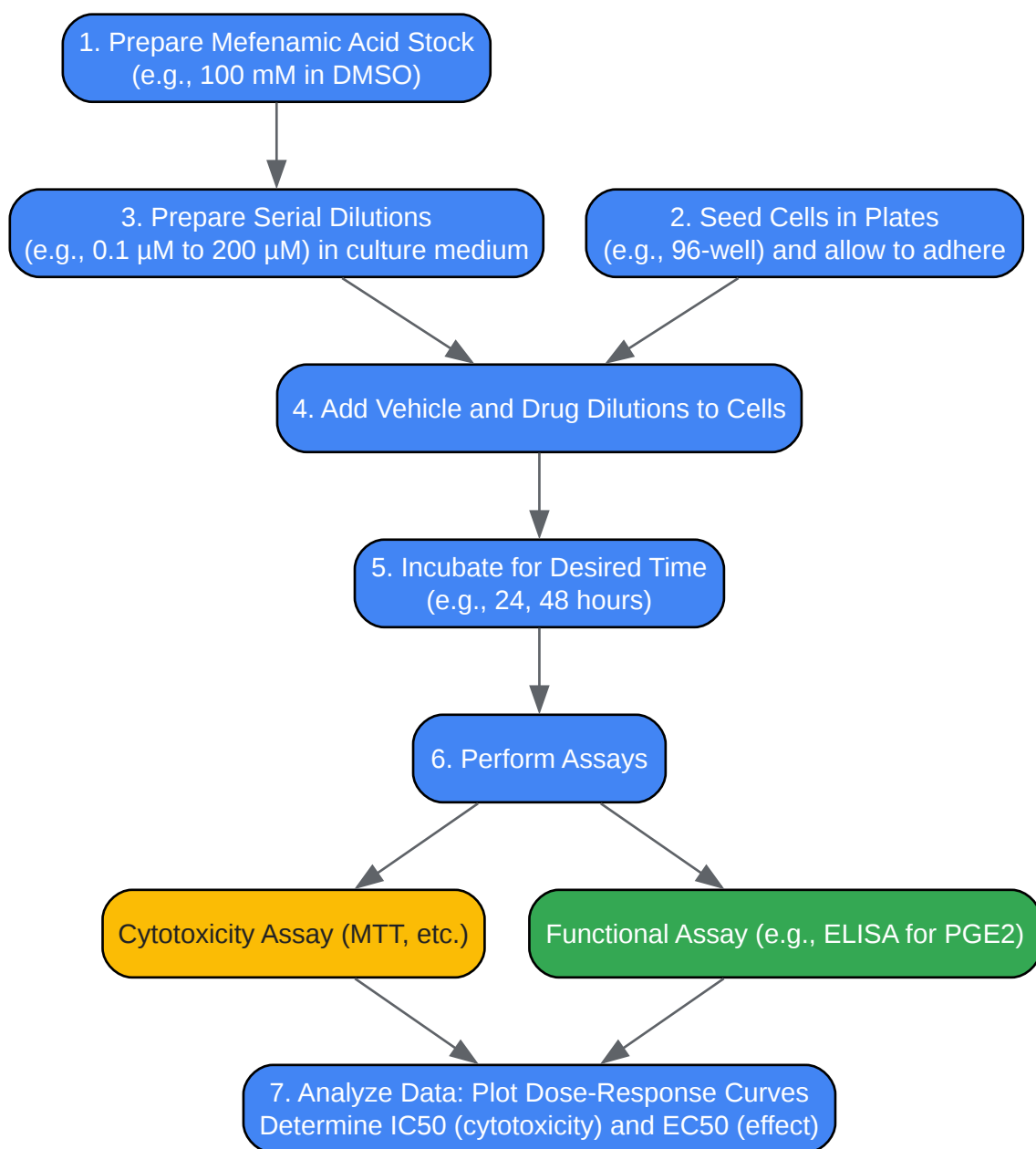
Frequently Asked Questions (FAQs)

1. What is the primary mechanism of action for mefenamic acid in vitro?

Mefenamic acid is a non-steroidal anti-inflammatory drug (NSAID).[1] Its principal mechanism of action is the non-selective inhibition of both cyclooxygenase-1 (COX-1) and cyclooxygenase-2 (COX-2) enzymes.[2][3] This inhibition prevents the conversion of arachidonic acid into prostaglandins, which are key mediators of pain, inflammation, and fever.[1][4] Some studies also suggest it may modulate ion channels, such as GABA-A receptors, and exhibit antioxidative properties.[2][5]







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